

Technical Safety & Handling Guide: 4-Chloro-2-(difluoromethyl)pyridine

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Compound of Interest

Compound Name: 4-Chloro-2-(difluoromethyl)pyridine

CAS No.: 1193104-11-8

Cat. No.: B1493966

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Executive Summary

4-Chloro-2-(difluoromethyl)pyridine (CAS: 1193104-11-8) is a specialized heterocyclic building block widely utilized in the synthesis of agrochemicals and pharmaceutical candidates. [1][2] Its structural value lies in the difluoromethyl (

) moiety, which functions as a lipophilic hydrogen bond donor—a bioisostere for hydroxyl or thiol groups that enhances metabolic stability and membrane permeability.[2]

However, the combination of the pyridine core and halogenated substituents presents specific safety challenges.[2] This compound exhibits acute toxicity (oral, dermal, inhalation) and significant irritation potential.[2][3] Furthermore, while the

group is chemically robust, thermal decomposition or extreme acidic hydrolysis can theoretically release hydrogen fluoride (HF), necessitating rigorous emergency protocols.[2] This guide synthesizes field-proven handling strategies with toxicological data to ensure researcher safety and data integrity.

Physicochemical Identity & Hazard Profile[2][3][4]

Chemical Identity

Parameter	Detail
Chemical Name	4-Chloro-2-(difluoromethyl)pyridine
CAS Number	1193104-11-8
Molecular Formula	
Molecular Weight	163.55 g/mol
Physical State	Low-melting solid or liquid (depending on purity/polymorph)
Solubility	Soluble in organic solvents (DCM, EtOAc, DMSO); limited water solubility.[1][2]

GHS Hazard Classification

Based on structural analogs and available safety data, the compound is classified as Warning.
[2]

Hazard Category	Code	Description
Acute Toxicity	H302, H312, H332	Harmful if swallowed, in contact with skin, or inhaled.[2] [4]
Skin Irritation	H315	Causes skin irritation.[2][3][4] [5][6]
Eye Irritation	H319	Causes serious eye irritation. [2][3][5]
STOT-SE	H335	May cause respiratory irritation.[2][5]

Strategic Handling & Storage

Expert Insight: The primary degradation pathway for halogenated pyridines is oxidative N-oxide formation or hydrolysis of the C-Cl bond under moist, acidic conditions.[2] The difluoromethyl group is generally stable but susceptible to radical defluorination under high-energy UV conditions.[2]

Storage Architecture[2]

- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen).[2] Oxygen promotes slow N-oxidation, which alters reactivity in metal-catalyzed cross-couplings.[2]
- Temperature: Refrigeration () is recommended to inhibit slow hydrolysis and volatilization.[2]
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers unless passivated, as trace acidity can corrode metal, leaching ions that poison Pd-catalysts in subsequent steps.[2]

Material Compatibility

- Compatible: Glass, Teflon (PTFE), PFA.[2]
- Incompatible: Strong oxidizing agents (peroxides, permanganates), strong acids (risk of HF evolution), and alkali metals.[2]

Operational Protocols

Personal Protective Equipment (PPE) Matrix

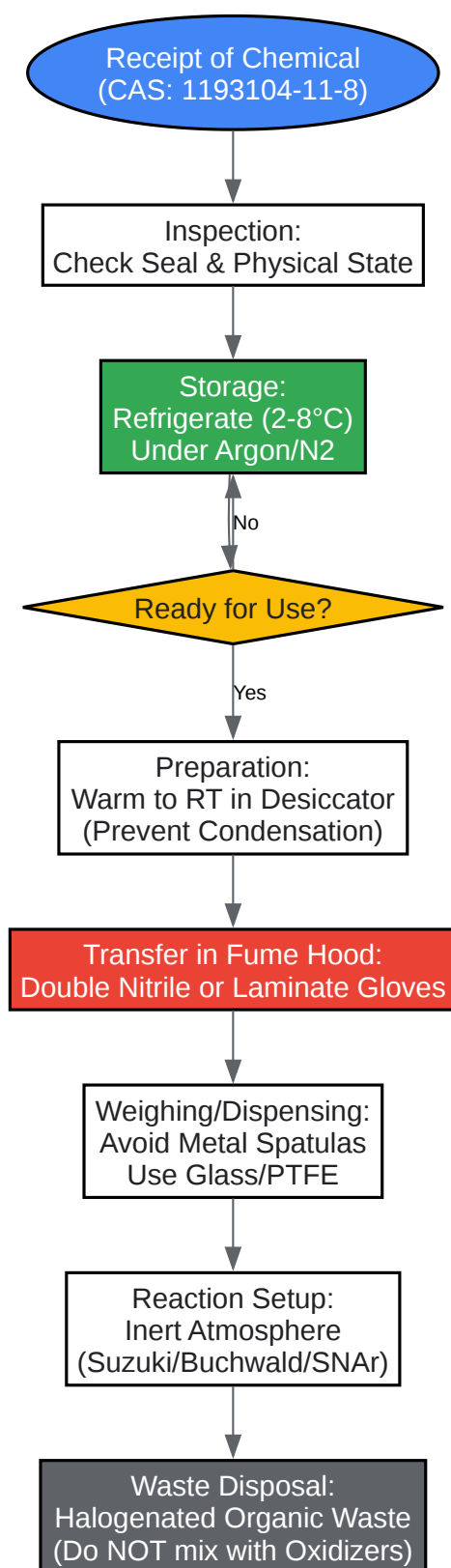
Standard nitrile gloves often provide insufficient permeation resistance for pyridine derivatives.[2]

- Primary Barrier: Laminate Film (Silver Shield/4H) or Viton gloves are the gold standard for prolonged handling.[2]
- Secondary Barrier (Splash Protection): Double-layered Nitrile gloves (minimum thickness 0.11 mm) are acceptable only for momentary manipulation (e.g., weighing), provided they are changed immediately upon contamination.[2]

- Respiratory: Work strictly within a certified chemical fume hood.^[2]^[7] If working outside containment (e.g., spill cleanup), a full-face respirator with organic vapor/acid gas cartridges is required.^[2]

Safe Transfer & Reaction Setup (Workflow)

The following diagram illustrates the decision logic for safe handling, emphasizing the "Stop/Go" checks that prevent exposure and chemical degradation.



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Caption: Workflow for the safe receipt, storage, and experimental application of **4-Chloro-2-(difluoromethyl)pyridine**.

Decontamination & Spill Management[2]

- Evacuate: Clear the immediate area of non-essential personnel.
- Ventilate: Ensure fume hood sash is lowered or lab ventilation is at maximum.
- Neutralize: Adsorb liquid spills with vermiculite or sand.[2] Do not use combustible materials (sawdust).[2]
- Clean: Wash the surface with a dilute soap solution followed by water.[2] Collect all waste in a dedicated "Halogenated Organic" container.

Synthetic Utility & Reactivity Context

Researchers typically employ this compound for its C-Cl handle.[2]

- Nucleophilic Aromatic Substitution (
): The electron-deficient pyridine ring activates the 4-chloro position, allowing displacement by amines, alkoxides, or thiols.[2]
 - Safety Note: These reactions often require base (e.g.,
 ,
).[2] Exothermic runaways are possible; add reagents slowly.[2]
- Cross-Coupling: Palladium-catalyzed Suzuki-Miyaura or Buchwald-Hartwig aminations.[2]
 - Safety Note: The difluoromethyl group is stable under standard coupling conditions, but avoid strongly reducing conditions which might defluorinate the side chain.[2]

Emergency Response (Medical & Fire)

First Aid[2]

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.[2]

- Skin Contact: Critical: Wash with soap and water for 15 minutes.[2][6] If redness persists, consider the possibility of HF burn (if decomposition occurred) and apply Calcium Gluconate gel as a precaution if available.[2]
- Eye Contact: Rinse cautiously with water for 15 minutes.[2][5][6] Remove contact lenses.[2][5][6][8] Seek urgent medical attention.

Firefighting

- Hazards: Emits toxic fumes under fire conditions: Carbon oxides, Nitrogen oxides (), Hydrogen Chloride (HCl), and Hydrogen Fluoride (HF).[2]
- Extinguishing Media: Dry chemical, , or alcohol-resistant foam.[2] Do not use a solid water stream (may scatter the chemical).[2]
- Special Gear: Firefighters must wear self-contained breathing apparatus (SCBA) with full face-piece operated in positive pressure mode to prevent HF inhalation.[2]

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